

Technical Support Center: Agilent HPLC Analysis of Amino Acids

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Aminoadipic acid

CAS No.: 5427-96-3

Cat. No.: B1216850

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As a Senior Application Scientist, this guide provides in-depth troubleshooting strategies for researchers, scientists, and drug development professionals utilizing Agilent HPLC systems for amino acid analysis. The methodologies discussed are grounded in established protocols, focusing on the widely used pre-column derivatization with ortho-phthalaldehyde (OPA) and 9-fluorenylmethylchloroformate (FMOC).

Proactive Maintenance and Best Practices

To ensure robust and reproducible results, a consistent maintenance schedule is critical. Many common chromatographic problems can be averted by implementing the following preventative measures.

Component	Recommendation	Frequency	Rationale
Mobile Phase	Prepare fresh mobile phase A (aqueous buffer) every 2-3 days. [1] Filter through a 0.45 µm or 0.2 µm filter to reduce bacterial growth.[1][2][3]	Every 2-3 Days	Aqueous buffers at neutral or slightly basic pH are susceptible to microbial growth, which can cause blockages and baseline noise.[1][2]
Derivatization Reagents	Replace OPA and FMOC reagents in the autosampler daily.[1] Once opened, an OPA ampoule is potent for about 7-10 days if refrigerated.[2][4] Borate buffer should be replaced every three days.[2]	Daily/Weekly	Derivatization reagents can degrade, especially when exposed to air, leading to incomplete reactions and low signal intensity.[1]
System Flush	Flush the system with a strong solvent (e.g., 100% Acetonitrile) periodically to remove contaminants.	Weekly/As Needed	Prevents the buildup of contaminants from samples and mobile phases that can cause high backpressure and peak shape issues.
Column Storage	For short-term storage (overnight), store the column in mobile phase B (organic).[1] For long-term storage, use a 50:50 acetonitrile/water mixture. Never store the column in mobile	Daily/Long-Term	Prolonged exposure to the high pH of mobile phase A can damage the silica-based stationary phase, drastically shortening column lifetime.[1][2]

phase A (aqueous
buffer).[1][2]

Guard Column	Use a guard column, especially when analyzing complex matrices like cell culture media.[5]	Always	Protects the analytical column from strongly retained compounds and particulates, extending its life and preserving performance.
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Troubleshooting Guide & FAQs

This section addresses specific issues in a question-and-answer format, providing diagnostic workflows and solutions.

Peak Shape Issues

Q1: Why are my peaks splitting or showing shoulders?

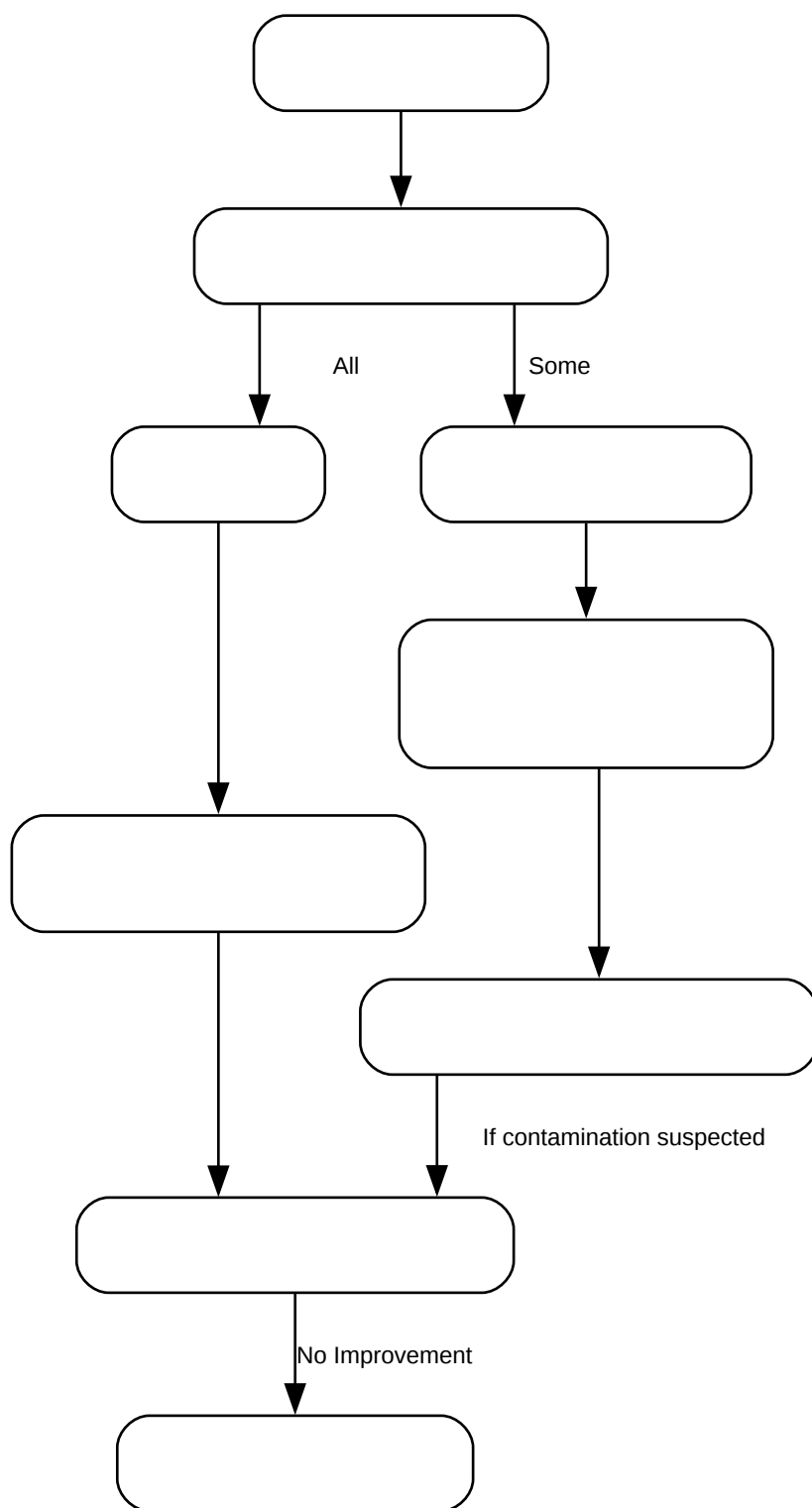
Peak splitting suggests that the analyte band is being disrupted as it travels through the system or that there are two co-eluting compounds.[6]

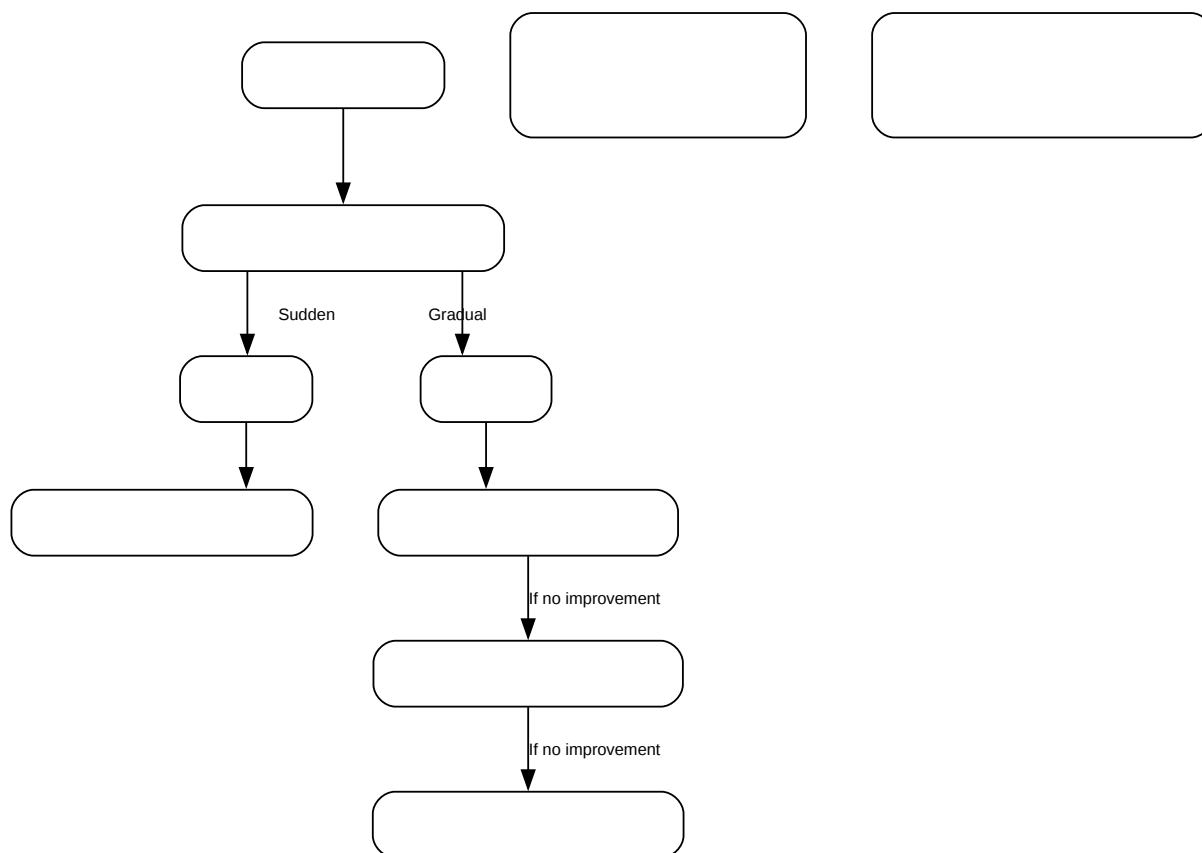
Primary Causes & Solutions:

- **Column Contamination or Damage:** The most common cause is a contaminated or voided column inlet.[6][7] Contaminants from the sample matrix can build up, creating alternative flow paths for the analyte. A void or channel in the packing bed can have the same effect.[6]
 - **Troubleshooting:** First, try washing the column with a strong solvent. If this fails, reverse-flush the column (disconnect from the detector first). If the problem persists, the column or the inlet frit may be permanently damaged and require replacement.[6] The use of a guard column is the best preventative measure.
- **Injection Solvent Mismatch:** Injecting a sample in a solvent significantly stronger than the mobile phase can cause the sample to spread unevenly on the column head, leading to split or distorted peaks.

- Troubleshooting: Ideally, the sample should be dissolved in the mobile phase. If a different solvent is necessary, ensure its organic concentration is less than or equal to the initial mobile phase conditions.
- Partially Blocked Frit or Tubing: A partial blockage in a connection, tubing, or the column inlet frit can disrupt the sample path.[\[6\]](#)[\[8\]](#)
 - Troubleshooting: Systematically check connections and tubing for blockages. If a blocked frit is suspected, it may need to be replaced, though often it is simpler to replace the column.[\[6\]](#)

Workflow for Diagnosing Split Peaks





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